

# Essential Safety and Logistical Information for Handling CX08005

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## Compound of Interest

Compound Name: CX08005

Cat. No.: B15574769

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For researchers, scientists, and drug development professionals working with **CX08005**, a competitive Protein Tyrosine Phosphatase 1B (PTP1B) inhibitor, adherence to strict safety protocols is paramount. This guide provides essential information on personal protective equipment (PPE), handling, storage, and disposal of **CX08005** to ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

When handling **CX08005**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The following PPE is recommended:

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or latex, should be worn at all times. It is important to select gloves that are tested for chemical resistance.[1]
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against splashes or airborne particles.[2]
- **Respiratory Protection:** If there is a risk of inhalation, particularly when handling the compound in powdered form or creating aerosols, a NIOSH-approved respirator or a fume hood should be used.[3][4][5]
- **Body Protection:** A laboratory coat must be worn to protect the skin and clothing.[2] In case of potential for significant splashing, an impervious gown is recommended.[3]

- Foot Protection: Closed-toe shoes are required in any laboratory setting where chemicals are handled.[\[2\]](#)

## Operational Plans: Handling and Storage

### Handling:

- Use **CX08005** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- After handling, wash hands thoroughly with soap and water.[\[3\]](#)

### Storage:

- Store **CX08005** at +4°C in a tightly sealed container.
- Keep in a dry and well-ventilated place.
- Protect from light.

## Disposal Plan

Unused **CX08005** and any contaminated materials should be disposed of as hazardous chemical waste. Follow all federal, state, and local environmental regulations for chemical disposal. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific guidance on proper disposal procedures.

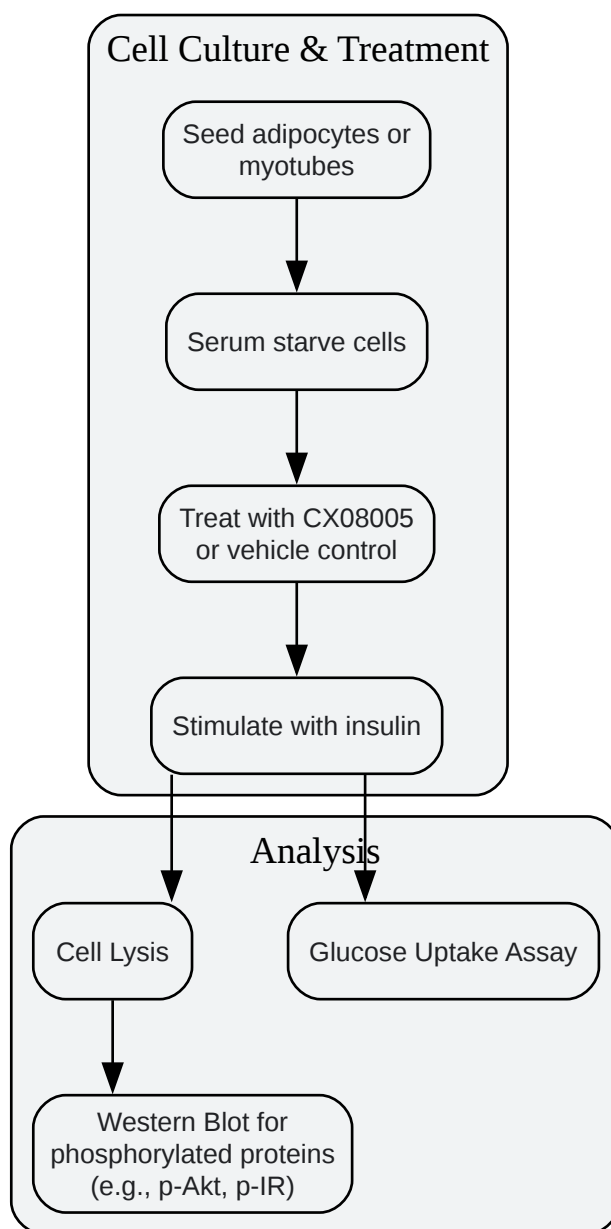
## Quantitative Data Summary

Property	Value	Source
Molecular Weight	453.61	
Formula	C <sub>28</sub> H <sub>39</sub> NO <sub>4</sub>	
Purity	≥98%	
IC <sub>50</sub>	0.781 μM (for PTP1B)	
Solubility in DMSO	100 mM	
Solubility in Ethanol	100 mM	
CAS Number	1256341-22-6	

## Experimental Protocols & Signaling Pathways

**CX08005** acts as a competitive inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B), an enzyme that plays a key role in downregulating insulin signaling. By inhibiting PTP1B, **CX08005** enhances insulin sensitivity.

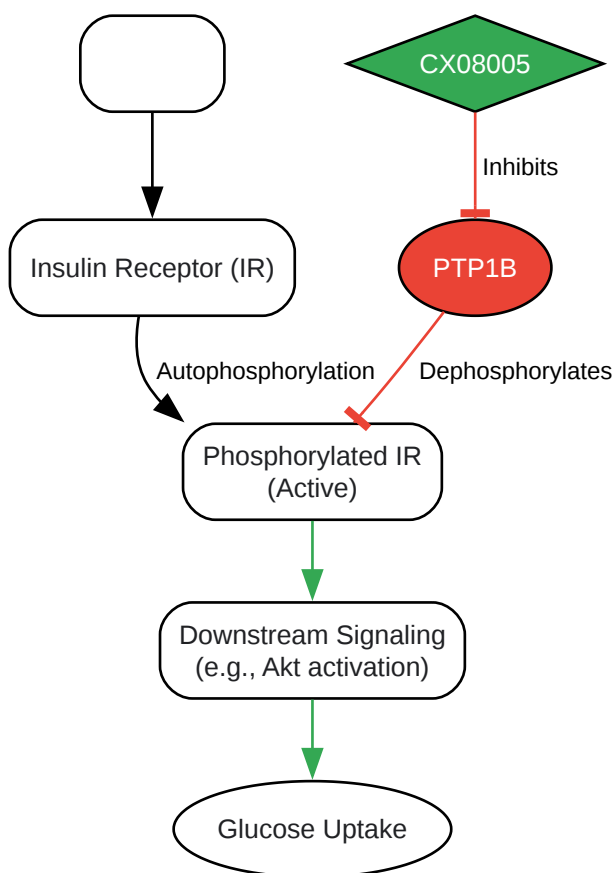
## Experimental Workflow: Investigating the Effect of CX08005 on Insulin Signaling



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Caption: Workflow for studying **CX08005**'s effect on insulin signaling in vitro.

## Signaling Pathway: Simplified Insulin Signaling and PTP1B Inhibition



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Caption: **CX08005** inhibits PTP1B, enhancing insulin receptor signaling.

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## References

- 1. Minimize Exposure with Personal Protective Equipment [pss.basf.us]
- 2. Chapter 19 – Personal Protective Equipment (PPE) [ehs.lbl.gov]
- 3. publications.ashp.org [publications.ashp.org]
- 4. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 5. organon.com [organon.com]

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